

An In-depth Technical Guide to 1-Chloropinacolone (CAS: 13547-70-1)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Chloropinacolone

Cat. No.: B081408

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1-Chloropinacolone** (CAS: 13547-70-1), a key chemical intermediate in the pharmaceutical and agrochemical industries. This document consolidates essential information on its chemical and physical properties, safety and handling protocols, spectroscopic data, and detailed experimental procedures. Particular emphasis is placed on its role as a precursor for triazole compounds, which exhibit a wide range of biological activities.

Introduction

1-Chloropinacolone, systematically named 1-chloro-3,3-dimethyl-2-butanone, is an α -haloketone that serves as a versatile building block in organic synthesis.^[1] Its structure, featuring a reactive chlorine atom adjacent to a carbonyl group, makes it a valuable electrophile for a variety of nucleophilic substitution and condensation reactions.^[2] This reactivity is fundamental to its primary application as an intermediate in the synthesis of pharmaceuticals, particularly triazole-based antifungal, antiviral, and antibacterial agents, as well as in the production of pesticides.^{[3][4][5]}

Chemical and Physical Properties

1-Chloropinacolone is a clear, colorless to slightly yellow liquid at room temperature.^{[1][5]} It is not miscible with water but is soluble in organic solvents.^{[1][2]} A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **1-Chloropinacolone**

Property	Value	Reference(s)
CAS Number	13547-70-1	[1]
Molecular Formula	C ₆ H ₁₁ ClO	[1]
Molecular Weight	134.60 g/mol	[6]
IUPAC Name	1-chloro-3,3-dimethylbutan-2-one	[7]
Synonyms	1-Chloro-3,3-dimethyl-2-butanone, Chloromethyl tert-butyl ketone	[2]
Appearance	Clear, slightly yellow liquid	[1][5]
Melting Point	-13 °C	[1][7]
Boiling Point	170-173 °C	[1][7]
Density	1.025 g/mL at 25 °C	[1]
Flash Point	67 °C (153 °F)	[1][7]
Refractive Index (n _{20/D})	1.442	[1]
Water Solubility	Not miscible	[1][4]
Vapor Pressure	1.39 mmHg at 25 °C	[1]
InChI	InChI=1S/C6H11ClO/c1-6(2,3)5(8)4-7/h4H2,1-3H3	[2]
InChIKey	ULSAJQMHTGKPIY-UHFFFAOYSA-N	[2]
SMILES	<chem>CC(C)(C)C(=O)CCl</chem>	[2]

Spectroscopic Data

The structural characterization of **1-Chloropinacolone** is supported by various spectroscopic techniques. The key data are summarized in the following tables.

Table 2: ^1H NMR Spectral Data (400 MHz, CDCl_3)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment	Reference(s)
4.410	Singlet	2H	$-\text{CH}_2\text{Cl}$	[8]
1.221	Singlet	9H	$-\text{C}(\text{CH}_3)_3$	[8]

Table 3: ^{13}C NMR Spectral Data

Chemical Shift (ppm)	Assignment
~205-220	$\text{C}=\text{O}$ (Ketone)
~40-45	$-\text{CH}_2\text{Cl}$
~25-35	$-\text{C}(\text{CH}_3)_3$
~20-30	$-\text{C}(\text{CH}_3)_3$

(Note: Specific literature values for ^{13}C NMR were not available in the search results. The provided ranges are typical for the assigned carbon environments.)

Table 4: IR Spectral Data (Liquid Film)

Wavenumber (cm ⁻¹)	Intensity	Assignment
~1715-1740	Strong	C=O Stretch (Ketone)
~2870-2970	Medium-Strong	C-H Stretch (Alkyl)
~1465	Medium	C-H Bend (CH ₂)
~1370	Medium	C-H Bend (CH ₃)
~600-800	Medium-Strong	C-Cl Stretch

(Note: A specific peak list for the IR spectrum was not available. The provided ranges are characteristic absorptions for the functional groups present in the molecule.)

Table 5: Mass Spectrometry Data (Electron Ionization)

m/z	Relative Intensity	Possible Fragment	Reference(s)
134	1.1%	[M] ⁺ (Molecular ion, ³⁵ Cl)	[8]
136	-	[M+2] ⁺ (Isotope peak, ³⁷ Cl)	
85	37.2%	[M - CH ₂ Cl] ⁺	[8]
57	100%	[C(CH ₃) ₃] ⁺ (tert-butyl cation)	[8]
41	43.3%	[C ₃ H ₅] ⁺	[8]

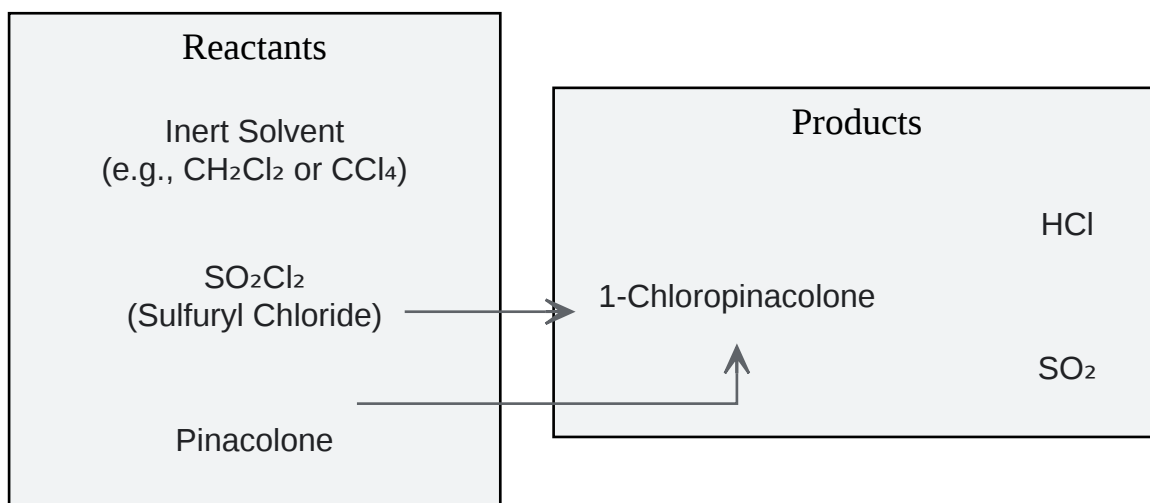
Synthesis and Experimental Protocols

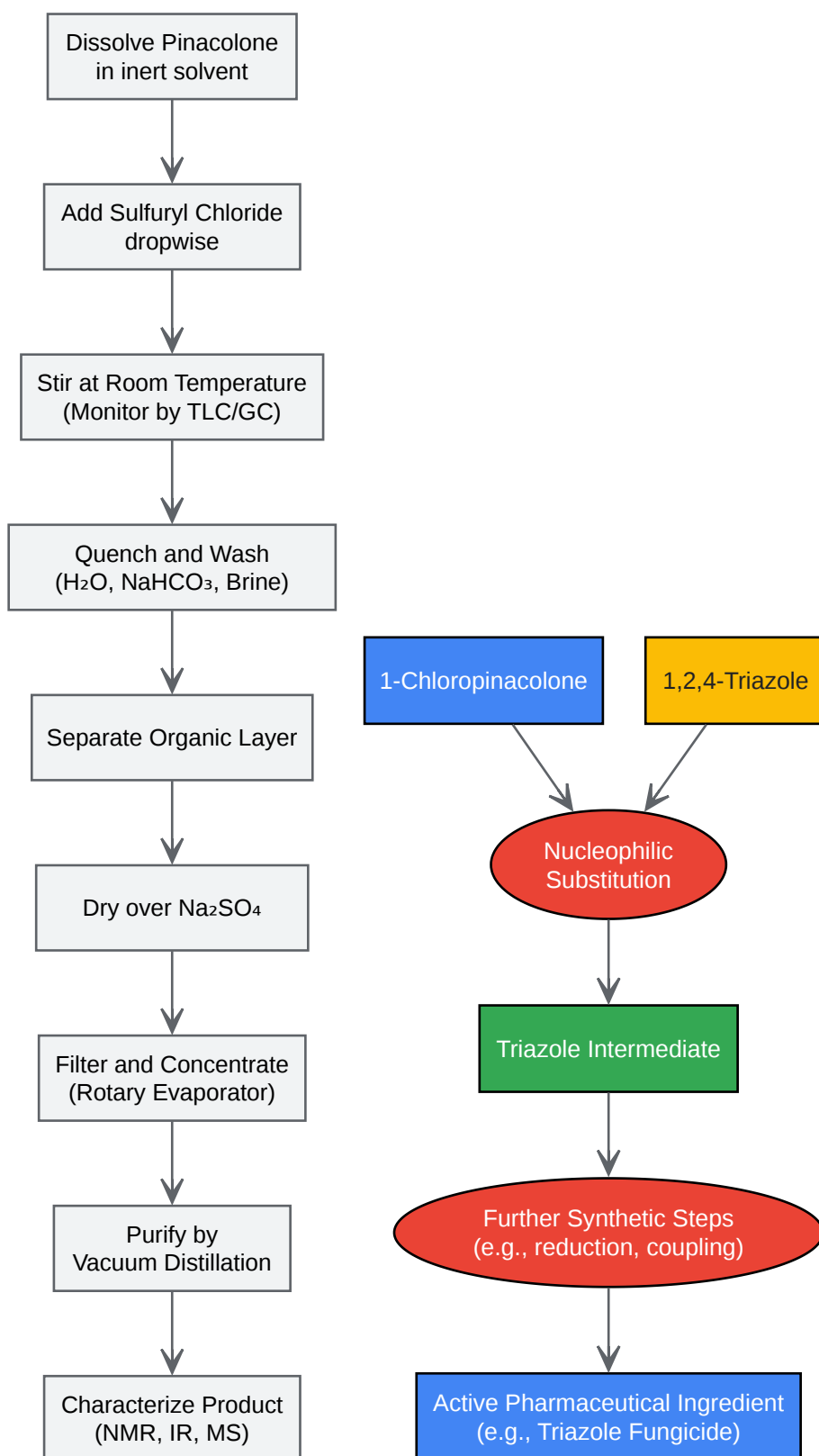
1-Chloropinacolone is typically synthesized via the direct chlorination of its precursor, pinacolone.[9] Industrial production often utilizes chlorine gas in a methanol solvent at low temperatures to minimize the formation of di- and tri-chlorinated byproducts.[9] For laboratory-scale synthesis, sulfuryl chloride in an inert solvent is a common and effective chlorinating agent.

General Laboratory Synthesis of **1-Chloropinacolone** from Pinacolone

This protocol is a representative method for the α -chlorination of a ketone and can be adapted for the synthesis of **1-Chloropinacolone**.

Reaction Scheme:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Synthesis routes of 1-Chloropinacolone [benchchem.com]
- 2. CN113087604A - Production process of chloropinacolone - Google Patents [patents.google.com]
- 3. 1-Chloropinacolone | C₆H₁₁ClO | CID 83572 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1,1-DICHLOROPINACOLIN(22591-21-5) ¹³C NMR spectrum [chemicalbook.com]
- 5. Ch13 - Sample IR spectra [chem.ucalgary.ca]
- 6. Organic Syntheses Procedure [orgsyn.org]
- 7. Page loading... [guidechem.com]
- 8. α-Chloroketone and α-Chloroaldehyde synthesis by chlorination [organic-chemistry.org]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Chloropinacolone (CAS: 13547-70-1)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b081408#1-chloropinacolone-cas-number-13547-70-1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com